

# 7-Octenoic Acid: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: 7-Octenoic acid

Cat. No.: B094108

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This guide provides an in-depth overview of the safety and handling precautions for **7-octenoic acid**. The information is compiled from various safety data sheets and toxicological databases to ensure a comprehensive resource for laboratory and industrial settings.

## Hazard Identification and Classification

**7-Octenoic acid** is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). It is crucial to understand these hazards before handling the compound.

GHS Classification:




- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[\[1\]](#)[\[2\]](#)
- Skin Corrosion/Irritation (Category 1B): Causes severe skin burns and eye damage.[\[1\]](#)[\[2\]](#)
- Hazardous to the Aquatic Environment, Acute Hazard (Category 1): Very toxic to aquatic life.  
[\[1\]](#)[\[2\]](#)

Signal Word: Danger[\[1\]](#)

Hazard Statements:

- H302: Harmful if swallowed.[1][2]
- H314: Causes severe skin burns and eye damage.[1][2]
- H400: Very toxic to aquatic life.[1][2]

Pictograms:

Pictogram	Hazard
 alt text	Acute Toxicity (Harmful)
 alt text	Skin Corrosion
 alt text	Hazardous to the Aquatic Environment

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **7-octenoic acid** is presented below.

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O <sub>2</sub>
Molecular Weight	142.20 g/mol
CAS Number	18719-24-9
Appearance	Liquid
Density	0.925 g/mL at 25 °C
Flash Point	> 110 °C (> 230 °F) - closed cup
pH	4[2]
Solubility	Slightly soluble in water (3.4 g/L at 25 °C)[2]

## Toxicological Data

The primary acute toxicity concern for **7-octenoic acid** is through oral ingestion. While it is classified as very toxic to aquatic life, specific quantitative data for aquatic species is not readily available for **7-octenoic acid**. Data for the related compound, octanoic acid, is provided for context.

Endpoint	Species	Value	Classification
Acute Oral Toxicity (LD50)	Rat	328.1 mg/kg[3]	Category 4
Acute Aquatic Toxicity (LC50) - Octanoic Acid	Fish (general)	22 mg/L (96 h)[4]	Category 1 (for 7-Octenoic Acid)
Acute Aquatic Toxicity (EC50) - Octanoic Acid	Aquatic Invertebrates	>20 mg/L (48 h)[4]	Category 1 (for 7-Octenoic Acid)

## Experimental Protocols

Detailed experimental protocols for the toxicological assessment of chemicals like **7-octenoic acid** are outlined in the OECD Guidelines for the Testing of Chemicals. The following are summaries of relevant guidelines.

### Acute Oral Toxicity - Fixed Dose Procedure (OECD Guideline 420)

This method is used to assess the acute oral toxicity of a substance and allows for its classification.

- **Principle:** The test substance is administered orally to a group of animals at one of the defined dose levels (5, 50, 300, or 2000 mg/kg body weight). The procedure is a stepwise process where the results from a single animal are used to determine the dose for the next animal. The aim is to identify a dose that causes evident toxicity but no mortality.
- **Test Animals:** Typically, rats are used. Animals are fasted prior to dosing.

- **Administration:** The substance is administered in a single dose by gavage.
- **Observation Period:** Animals are observed for at least 14 days. Observations include changes in skin, fur, eyes, mucous membranes, respiratory, circulatory, autonomic and central nervous systems, and somatomotor activity and behavior pattern.
- **Endpoint:** The test allows for the classification of the substance into one of the GHS categories for acute oral toxicity based on the observed signs of toxicity and mortality at specific dose levels.

## In Vitro Skin Corrosion: Reconstructed Human Epidermis (RhE) Test Method (OECD Guideline 431)

This in vitro test determines the skin corrosion potential of a substance.

- **Principle:** The test substance is applied topically to a three-dimensional reconstructed human epidermis (RhE) model. Corrosive substances are identified by their ability to cause a decrease in cell viability below certain thresholds.
- **Procedure:** The test substance is applied to the surface of the RhE tissue for specific exposure times (e.g., 3 minutes and 1 hour). After exposure, the tissue is rinsed, and cell viability is measured using a cell viability assay (e.g., MTT assay).
- **Endpoint:** A substance is identified as corrosive if the cell viability is below a defined threshold (e.g., less than 50% viability after a 3-minute exposure or less than 15% after a 1-hour exposure). This allows for classification as a skin corrosive substance (GHS Category 1).

## Safety and Handling Precautions

### Personal Protective Equipment (PPE)

- **Eye/Face Protection:** Wear tightly fitting safety goggles and a face shield (8-inch minimum).
- **Skin Protection:** Handle with impervious gloves. Wear protective clothing to prevent skin contact.

- **Respiratory Protection:** Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, use a suitable respirator.

## Handling and Storage

- **Handling:** Avoid contact with skin, eyes, and clothing. Avoid inhalation of vapor or mist. Wash hands thoroughly after handling.
- **Storage:** Keep container tightly closed in a dry, cool, and well-ventilated place.

## First Aid Measures

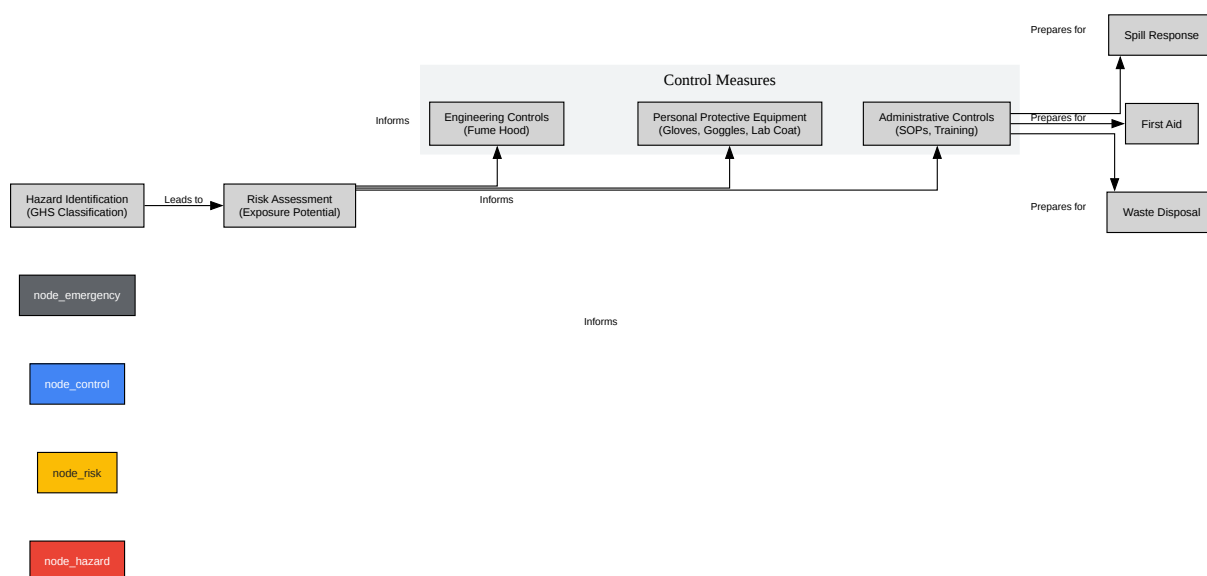
- **If Inhaled:** Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.
- **In Case of Skin Contact:** Take off immediately all contaminated clothing. Rinse skin with water/shower. Consult a physician.
- **In Case of Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor/physician.
- **If Swallowed:** Rinse mouth. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a POISON CENTER or doctor/physician if you feel unwell.

## Accidental Release Measures

- **Personal Precautions:** Use personal protective equipment. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Evacuate personnel to safe areas.
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains. Discharge into the environment must be avoided.
- **Methods for Cleaning Up:** Soak up with inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust) and dispose of as hazardous waste. Keep in suitable, closed containers for disposal.

## Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for ensuring the safe handling of **7-octenoic acid**.



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Caption: Logical workflow for the safe handling of **7-octenoic acid**.

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- To cite this document: BenchChem. [7-Octenoic Acid: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b094108#7-octenoic-acid-safety-and-handling-precautions]

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